

Personal protective equipment for handling 5-Chloro-2-nitrobenzoic acid

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Compound of Interest

Compound Name: 5-Chloro-2-nitrobenzoic acid

Cat. No.: B158705

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Essential Safety Guide: Handling 5-Chloro-2-nitrobenzoic Acid

For Immediate Use by Laboratory Professionals

This document provides critical safety and operational guidance for the handling and disposal of **5-Chloro-2-nitrobenzoic acid**. Adherence to these procedures is essential for ensuring the safety of laboratory personnel and minimizing environmental impact. This substance is a combustible solid that can cause skin, eye, and respiratory irritation and is harmful if swallowed.^{[1][2]}

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **5-Chloro-2-nitrobenzoic acid** are summarized below.

Property	Value	Source(s)
CAS Number	2516-95-2	[1][2]
Molecular Formula	C ₇ H ₄ ClNO ₄	[2]
Molecular Weight	201.56 g/mol	[2]
Appearance	Powder	
Melting Point	137-139 °C	
GHS Hazard Codes	H302, H315, H318, H335, H400	
Hazard Classifications	Acute Toxicity, Oral (Category 4), Skin Irritation (Category 2), Serious Eye Damage (Category 1), Specific Target Organ Toxicity - Single Exposure (Category 3)	[2]

Personal Protective Equipment (PPE)

The proper selection and use of PPE are the primary defense against exposure. The following table outlines the minimum required PPE for handling **5-Chloro-2-nitrobenzoic acid**.

Situation	Required PPE	Specifications & Best Practices
Routine Handling(Small Quantities)	Eye/Face Protection	Chemical safety goggles with side protection, compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[3]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use and wash hands thoroughly after handling.[1][4]	
Body Protection	Standard laboratory coat. Ensure it is kept clean and worn buttoned.	
Risk of Dust/Aerosol Generation or Large Spills	Respiratory Protection	A NIOSH/MSHA-approved N95 dust mask is required.[5] All operations with a risk of dust generation must be performed in a certified chemical fume hood.
Full Body Protection	In addition to the above, a full suit, boots, and splash goggles may be necessary for large spills.[5]	

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is crucial for minimizing risks.

Preparation and Engineering Controls

- Ventilation: Always handle this chemical within a certified chemical fume hood to prevent inhalation of dust.

- Eyewash & Safety Shower: Confirm that a fully functional eyewash station and safety shower are unobstructed and readily accessible.[4]
- PPE Inspection: Before starting work, thoroughly inspect all PPE for any signs of damage or degradation. Do not use compromised equipment.

Safe Handling

- Avoid Dust Formation: Handle the compound carefully to minimize the generation of dust.[1]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling is complete and before leaving the work area.[6] Do not eat, drink, or smoke in the laboratory.[6]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.[1][4]

Emergency First-Aid Procedures

- Eye Contact: Immediately flush eyes with copious amounts of clean, fresh water for at least 15 minutes, holding the eyelids apart.[1][6] Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[1]
- Skin Contact: Take off all contaminated clothing immediately. Wash the affected skin gently and thoroughly with soap and running water.[6] If skin irritation occurs, consult a physician.[1]
- Inhalation: Move the affected person to fresh air and keep them at rest in a position comfortable for breathing.[3][6] If symptoms persist, seek medical advice.[1]
- Ingestion: Rinse the mouth with water.[1] Call a doctor or poison control center if you feel unwell.[6]

Spill Management Plan

In the event of a spill, follow these steps:

- Ensure Safety: Evacuate non-essential personnel. Ensure the area is well-ventilated.
- Wear Appropriate PPE: Don all PPE specified for large spills, including respiratory protection.

- Containment: Prevent the spill from spreading and keep it away from drains and surface water.^[1]
- Clean-up: Mechanically take up the spilled material (e.g., sweep or vacuum).^{[1][3]} Avoid generating dust.^[3]
- Disposal: Place the collected material into a suitable, labeled container for hazardous waste disposal.^[7]
- Decontamination: Ventilate the affected area and clean the spill site thoroughly.

Disposal Plan

All waste materials must be managed in accordance with national and local regulations.

Waste Segregation

- Solid Chemical Waste: Unused or waste **5-Chloro-2-nitrobenzoic acid** should be collected in a clearly labeled, sealed container.
- Contaminated Materials: Any disposable items such as gloves, weighing paper, and absorbent pads that are contaminated must be placed in a designated hazardous solid waste container.
- Empty Containers: Handle uncleaned containers as you would the product itself. Do not reuse them.

Container Management

- All waste containers must be compatible with the chemical, sealed to prevent leaks, and clearly labeled with "Hazardous Waste" and the full chemical name: "**5-Chloro-2-nitrobenzoic acid**."

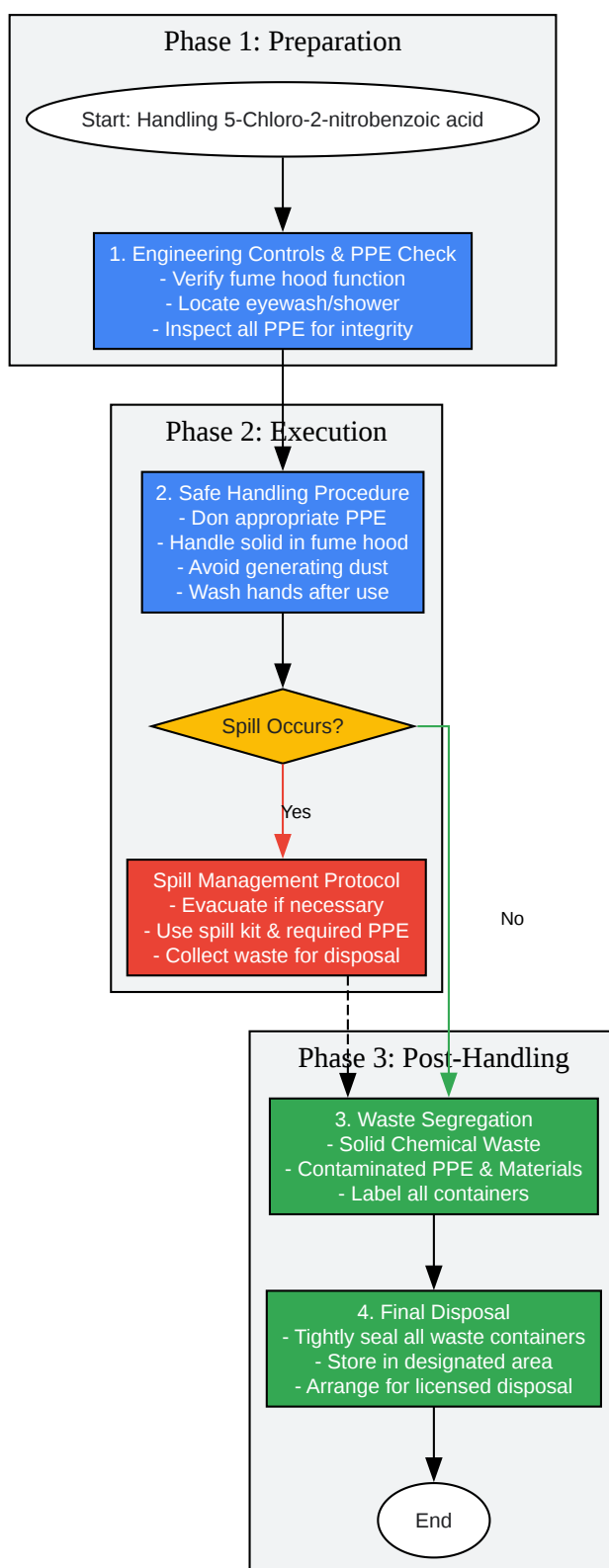
Final Disposal

- Store sealed waste containers in a designated, secure area away from incompatible materials.

- Arrange for disposal through a licensed and approved hazardous waste disposal company.
[6][8] Do not pour waste down the drain.[1]

Safe Handling Workflow

The following diagram illustrates the logical steps for safely handling **5-Chloro-2-nitrobenzoic acid** from preparation through final disposal.



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Caption: Workflow for safe handling of **5-Chloro-2-nitrobenzoic acid**.

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